

Lincomycin Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lincocin*

Cat. No.: *B15981968*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lincomycin hydrochloride, a lincosamide antibiotic derived from the bacterium *Streptomyces lincolnensis*, is a critical tool in combating infections caused by Gram-positive and anaerobic bacteria. This technical guide provides an in-depth analysis of the molecular and physical properties of lincomycin hydrochloride, detailed experimental protocols for its characterization, and a visualization of its mechanism of action. The information presented herein is intended to support researchers, scientists, and professionals in the fields of drug development and antimicrobial research.

Physicochemical Properties

Lincomycin hydrochloride is commercially available in two primary forms: anhydrous and monohydrate. The monohydrate form is a white or nearly white crystalline powder and is the preferred form for many pharmaceutical preparations due to its stability in the dry state.^[1] It is highly soluble in water and methanol.^[1]

Molecular Formula and Weight

The fundamental molecular characteristics of both the anhydrous and monohydrate forms of lincomycin hydrochloride are summarized below.

Property	Lincomycin Hydrochloride (Anhydrous)	Lincomycin Hydrochloride (Monohydrate)
Molecular Formula	C ₁₈ H ₃₅ ClN ₂ O ₆ S	C ₁₈ H ₃₇ ClN ₂ O ₇ S
Molecular Weight	443.0 g/mol	461.01 g/mol

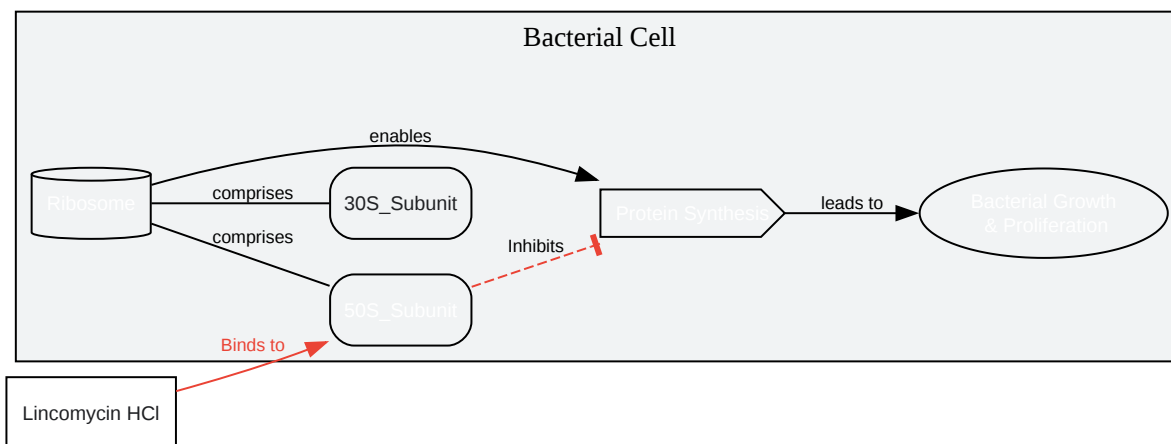
Physicochemical Data

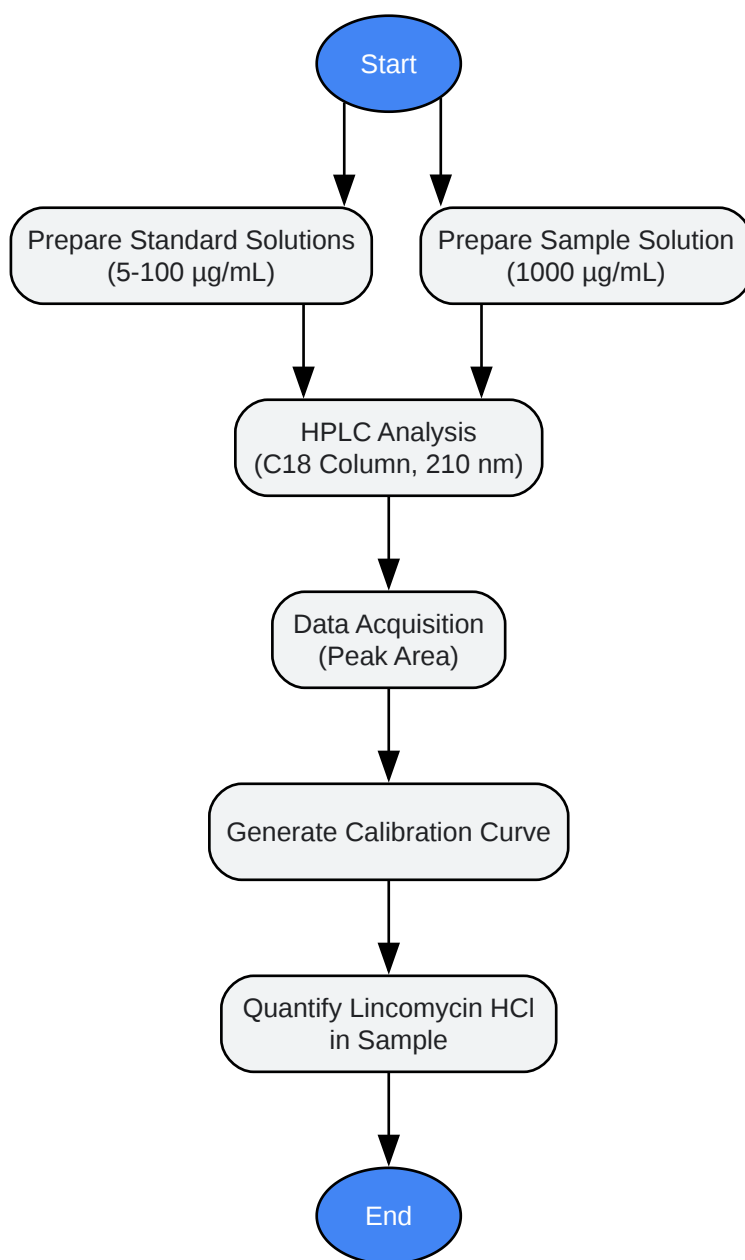
A comprehensive summary of the key physicochemical properties of lincomycin hydrochloride monohydrate is presented in the following table.

Property	Value
Physical State	Solid, crystalline powder
Color	White to almost white
Melting Point	151 - 158 °C
Specific Optical Rotation	+134° to +139° (c=1, H ₂ O)
pKa	7.6
Solubility	Very soluble in water; Soluble in DMSO

Mechanism of Action

Lincomycin hydrochloride exerts its bacteriostatic or bactericidal effect by inhibiting bacterial protein synthesis.^[1] This is achieved through its specific binding to the 50S ribosomal subunit of the bacterial ribosome, thereby interfering with the peptidyl transferase reaction and preventing the elongation of the polypeptide chain.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Lincomycin Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15981968/docs#lincomycin-hydrochloride-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15981968/docs#lincomycin-hydrochloride-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)